

Application Notes and Protocols for 1,12-Dodecanediol in Cosmetic Formulations

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Compound of Interest

Compound Name: 1,12-Dodecanediol

Cat. No.: B052552

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Introduction

1,12-Dodecanediol is a versatile long-chain diol that is increasingly utilized in cosmetic and dermatological formulations. Its unique molecular structure, featuring a twelve-carbon aliphatic chain with hydroxyl groups at both ends, imparts a range of desirable properties. These application notes provide a comprehensive overview of the multifaceted role of **1,12-Dodecanediol**, including its functions as a moisturizing agent, emollient, formulation stabilizer, and preservative booster. Detailed experimental protocols are provided to enable researchers to evaluate its efficacy and incorporate it into novel cosmetic and therapeutic products.

Key Applications in Cosmetic Formulations

1,12-Dodecanediol offers several key benefits in skincare and cosmetic products:

- **Enhanced Skin Hydration:** As a humectant, **1,12-Dodecanediol** attracts and binds water to the stratum corneum, the outermost layer of the skin, leading to improved skin hydration.[1][2]
- **Emollient Properties:** Its long carbon chain provides excellent emollient properties, helping to soften and smooth the skin by filling in the spaces between corneocytes.[1] This contributes to a more pleasant skin feel and texture in creams and lotions.[1][2]

- **Formulation Stabilizer:** **1,12-Dodecanediol** can act as a stabilizer in emulsions, contributing to the overall stability and shelf-life of cosmetic products.[\[1\]](#)
- **Preservative Booster:** It exhibits antimicrobial properties and can be used to boost the efficacy of traditional preservatives, allowing for the use of lower concentrations of these agents and potentially reducing the risk of skin sensitization.
- **Precursor for Surfactants and Emulsifiers:** This diol can also serve as a building block in the synthesis of various surfactants and emulsifiers used in a wide range of personal care products.[\[3\]](#)[\[4\]](#)

Data Presentation

The following tables are provided as templates for summarizing quantitative data from the experimental protocols outlined below.

Table 1: Skin Hydration Efficacy of a Formulation Containing **1,12-Dodecanediol**

| Time Point | Formulation with X% 1,12-Dodecanediol (Corneometer Units) | Placebo Formulation (Corneometer Units) | % Increase in Hydration (vs. Placebo) |
|----------------|---|---|---------------------------------------|
| Baseline (T0) | Insert Value | Insert Value | - |
| 1 Hour (T1) | Insert Value | Insert Value | Calculate Value |
| 4 Hours (T4) | Insert Value | Insert Value | Calculate Value |
| 8 Hours (T8) | Insert Value | Insert Value | Calculate Value |
| 24 Hours (T24) | Insert Value | Insert Value | Calculate Value |

Table 2: Effect of a Formulation Containing **1,12-Dodecanediol** on Transepidermal Water Loss (TEWL)

| Time Point | Formulation with X% 1,12-Dodecanediol (g/m ² /h) | Placebo Formulation (g/m ² /h) | % Reduction in TEWL (vs. Placebo) |
|----------------|---|---|-----------------------------------|
| Baseline (T0) | Insert Value | Insert Value | - |
| 1 Hour (T1) | Insert Value | Insert Value | Calculate Value |
| 4 Hours (T4) | Insert Value | Insert Value | Calculate Value |
| 8 Hours (T8) | Insert Value | Insert Value | Calculate Value |
| 24 Hours (T24) | Insert Value | Insert Value | Calculate Value |

Table 3: Antimicrobial Efficacy of **1,12-Dodecanediol** (Minimum Inhibitory Concentration - MIC)

| Microorganism | ATCC Strain Number | MIC of 1,12-Dodecanediol (µg/mL) |
|--------------------------|--------------------|----------------------------------|
| Staphylococcus aureus | e.g., 6538 | Insert Value |
| Pseudomonas aeruginosa | e.g., 9027 | Insert Value |
| Escherichia coli | e.g., 8739 | Insert Value |
| Candida albicans | e.g., 10231 | Insert Value |
| Aspergillus brasiliensis | e.g., 16404 | Insert Value |

Experimental Protocols

Protocol 1: In-Vivo Evaluation of Skin Moisturization

Objective: To quantify the effect of a cosmetic formulation containing **1,12-Dodecanediol** on skin surface hydration.

Materials:

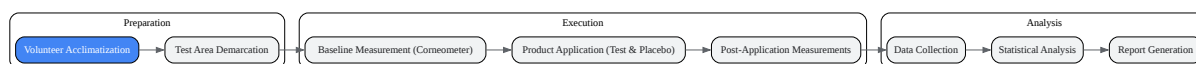
- Corneometer® (e.g., CM 825, Courage + Khazaka)

- Test formulation containing a specified concentration of **1,12-Dodecanediol**
- Placebo formulation (without **1,12-Dodecanediol**)
- Volunteer panel with normal to dry skin

Methodology:

- Volunteer Acclimatization: Volunteers should acclimate in a room with controlled temperature (20-22°C) and humidity (40-60%) for at least 30 minutes before measurements.
- Test Area Demarcation: Mark out two equivalent test areas on the volar forearm of each volunteer.
- Baseline Measurement: Take baseline skin hydration readings from both test areas using the Corneometer®.
- Product Application: Apply a standardized amount (e.g., 2 mg/cm²) of the test formulation to one area and the placebo to the other.
- Post-Application Measurements: Take Corneometer® readings at specified time points (e.g., 1, 4, 8, and 24 hours) after product application.
- Data Analysis: Calculate the mean Corneometer® values for each formulation at each time point. The percentage increase in hydration can be calculated relative to the placebo.

Workflow for Skin Moisturization Evaluation



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Caption: Workflow for in-vivo skin moisturization assessment.

Protocol 2: Evaluation of Transepidermal Water Loss (TEWL)

Objective: To assess the effect of a formulation containing **1,12-Dodecanediol** on the skin's barrier function by measuring TEWL.

Materials:

- Tewameter® (e.g., TM 300, Courage + Khazaka)
- Test formulation containing a specified concentration of **1,12-Dodecanediol**
- Placebo formulation
- Volunteer panel

Methodology:

- Volunteer Acclimatization: As in Protocol 1.
- Test Area Demarcation: As in Protocol 1.
- Baseline Measurement: Measure baseline TEWL from both test areas using the Tewameter®.
- Product Application: Apply the test and placebo formulations as described in Protocol 1.
- Post-Application Measurements: Measure TEWL at specified time points (e.g., 1, 4, 8, and 24 hours) after application.
- Data Analysis: Calculate the mean TEWL values. A reduction in TEWL indicates an improvement in the skin's barrier function.

Protocol 3: Determination of Antimicrobial Efficacy (Challenge Test)

Objective: To evaluate the preservative effectiveness of a cosmetic formulation containing **1,12-Dodecanediol**. This protocol is based on the principles of the USP <51> and ISO 11930

challenge tests.

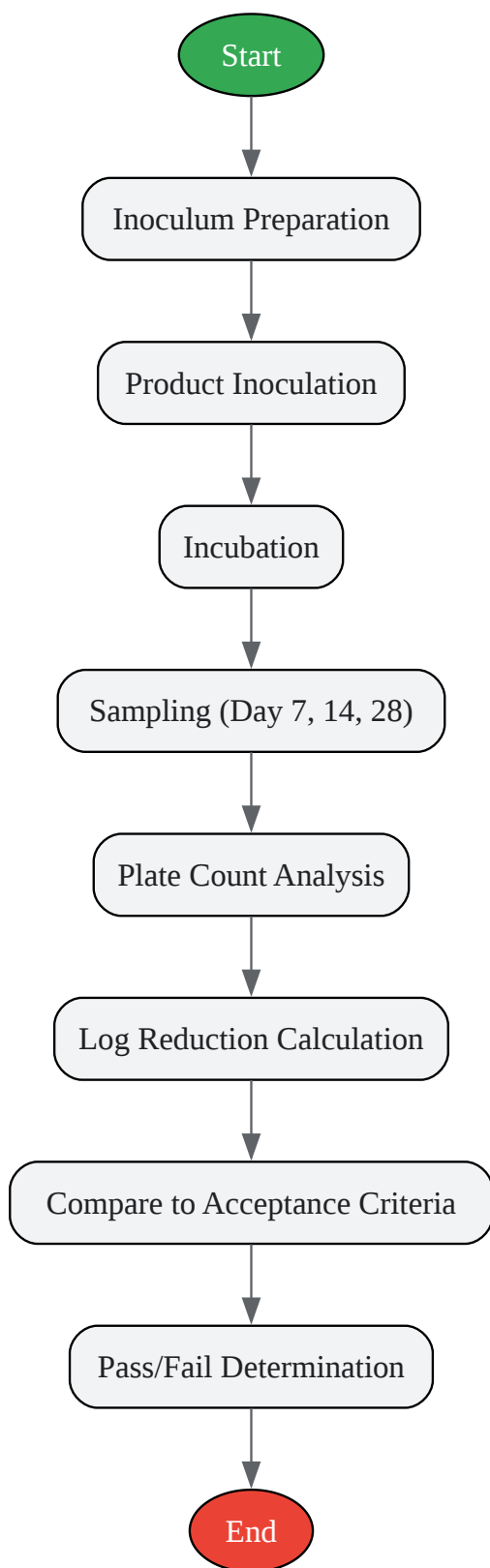
Materials:

- Test formulation with **1,12-Dodecanediol**
- Cultures of specified microorganisms (e.g., *S. aureus*, *P. aeruginosa*, *E. coli*, *C. albicans*, *A. brasiliensis*)
- Sterile containers
- Incubator
- Plating media (e.g., Tryptic Soy Agar, Sabouraud Dextrose Agar)

Methodology:

- Inoculum Preparation: Prepare standardized inoculums of the test microorganisms.
- Inoculation: Inoculate separate samples of the cosmetic product with each test microorganism to achieve a final concentration of 10^5 to 10^6 CFU/mL for bacteria and 10^4 to 10^5 CFU/mL for yeast and mold.
- Incubation: Store the inoculated products at a specified temperature (e.g., 20-25°C).
- Sampling and Plating: At specified intervals (e.g., 7, 14, and 28 days), remove aliquots from each inoculated sample and determine the number of viable microorganisms by plate count.
- Evaluation: Compare the microbial counts at each interval to the initial inoculated count. The formulation is considered adequately preserved if it meets the log reduction criteria specified in the relevant standard (e.g., for bacteria, not less than a 2.0 log reduction from the initial count at 14 days, and no increase from the 14-day count at 28 days).

Workflow for Antimicrobial Efficacy Challenge Test



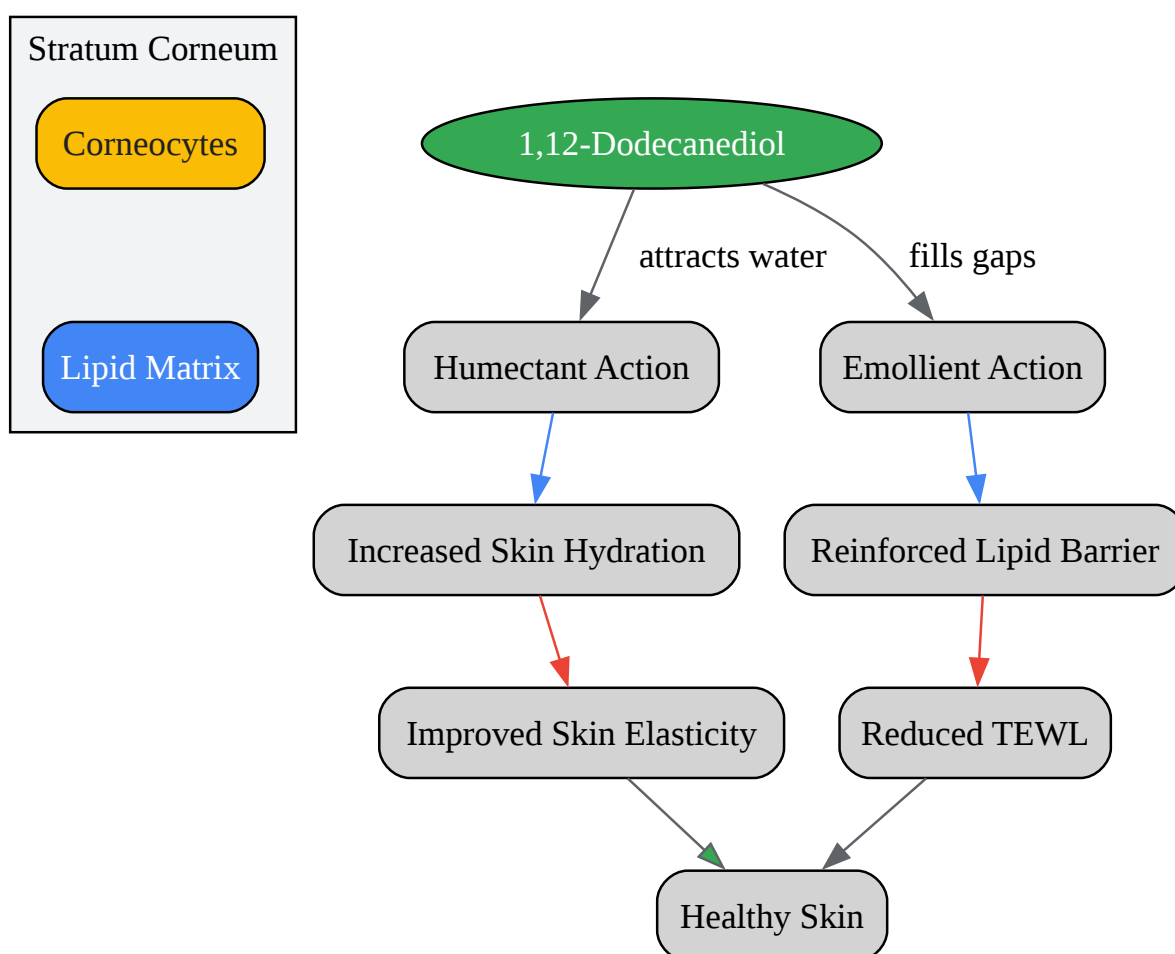
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Caption: Workflow of a cosmetic preservative challenge test.

Mechanism of Action: Skin Barrier Enhancement

1,12-Dodecanediol contributes to the integrity of the skin barrier through a multi-faceted mechanism. As a humectant, it draws moisture from the dermis to the epidermis and binds it within the stratum corneum. As an emollient, it integrates into the lipid matrix of the stratum corneum, which is primarily composed of ceramides, cholesterol, and free fatty acids. This helps to fill the gaps between corneocytes, reinforcing the barrier and reducing transepidermal water loss. While the precise molecular interactions are a subject of ongoing research, it is hypothesized that the long aliphatic chain of **1,12-Dodecanediol** can interact with the lipid bilayers, potentially influencing their organization and fluidity to enhance barrier function.[5]

Diagram of Skin Barrier Enhancement by **1,12-Dodecanediol**



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Caption: Functional roles of **1,12-Dodecanediol** in skin barrier enhancement.

Conclusion

1,12-Dodecanediol is a highly effective and multifunctional ingredient for cosmetic and dermatological formulations. Its ability to enhance skin hydration, provide emollience, stabilize formulations, and boost preservative systems makes it a valuable component for a wide range of products. The protocols provided herein offer a framework for the systematic evaluation of its benefits, enabling the development of innovative and efficacious skincare solutions. Further research into its specific molecular interactions with the stratum corneum will continue to elucidate its full potential in promoting skin health.

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